

# Chemical and physical properties of Potassium lactobionate for research applications

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## Compound of Interest

Compound Name: Potassium lactobionate

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## An In-depth Technical Guide to Potassium Lactobionate for Research Applications

This guide provides a detailed overview of the core chemical and physical properties of **potassium lactobionate**, tailored for researchers, scientists, and drug development professionals. It includes key data, experimental protocols, and visualizations to support its application in a research setting.

### Chemical and Physical Properties

**Potassium lactobionate** is the potassium salt of lactobionic acid, a disaccharide formed from gluconic acid and galactose.<sup>[1]</sup> It presents as a white crystalline powder and is known for its high solubility in water.<sup>[1]</sup>

### Quantitative Data

The following tables summarize the key quantitative properties of **potassium lactobionate** for easy reference and comparison.

Table 1: General Physicochemical Properties

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>21</sub> KO <sub>12</sub>
Molecular Weight	396.39 g/mol [2]
Appearance	White powder[2]
Melting Point	196-198 °C[3]
Storage Temperature	2 - 8 °C[3]

Table 2: Stability and pH Information

Property	Value	Notes
Stability	Recovery >99% after 6 months at 40°C and 75% relative humidity.[3]	
pH of Enzymatic Synthesis	6.4	This is the optimal pH for the enzymatic activity of the glucose-fructose-oxidoreductase (GFOR)/gluconolactonase (GL) system used in its bioproduction.[3]

## Experimental Protocols

Detailed methodologies for determining key physical properties of **potassium lactobionate** are provided below. These are generalized protocols that can be adapted for specific laboratory equipment and conditions.

### Determination of Melting Point

Objective: To determine the melting point range of **potassium lactobionate** using a capillary melting point apparatus.

#### Materials:

- **Potassium lactobionate**, finely powdered
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle (if the sample is not finely powdered)

#### Procedure:

- **Sample Preparation:** Ensure the **potassium lactobionate** sample is completely dry. If the crystals are large, gently grind them to a fine powder using a mortar and pestle.[4]
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube, aiming for a height of about 2-3 mm.[5]
- **Packing the Sample:** Invert the capillary tube and tap it gently on a hard surface to ensure the solid is tightly packed at the sealed end.[5]
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating:**
  - If the approximate melting point is known (196-198 °C), rapidly heat the block to about 20°C below this temperature.
  - Then, decrease the heating rate to a slow 1-2°C per minute to allow for precise observation.[6]
- **Observation:** Continuously observe the sample through the magnifying lens.
- **Recording the Melting Range:**
  - Record the temperature at which the first sign of melting (a droplet of liquid) is observed.

- Record the temperature at which the entire sample has completely melted into a clear liquid.[\[5\]](#)
- The melting point is reported as this temperature range.
- Cooling: Allow the apparatus to cool down sufficiently before conducting another measurement.

## Determination of Aqueous Solubility

Objective: To determine the equilibrium solubility of **potassium lactobionate** in water at a specified temperature using the shake-flask method.[\[7\]](#)

Materials:

- **Potassium lactobionate**
- Distilled or deionized water
- Conical flasks or vials with secure caps
- A shaking incubator or an orbital shaker set to a constant temperature (e.g., 25 °C)
- An analytical balance
- A filtration device (e.g., syringe filters with a pore size of 0.45 µm or smaller)
- A suitable analytical method for quantification (e.g., High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry)

Procedure:

- Preparation of Supersaturated Solutions: In several flasks, add an excess amount of **potassium lactobionate** to a known volume of water. Using an excess of the solid ensures that the solution reaches saturation.
- Equilibration: Seal the flasks and place them in a shaking incubator at a constant temperature for a sufficient period (e.g., 24 to 48 hours) to allow the system to reach

equilibrium. The shaking speed should be adequate to keep the solid particles suspended.[7]

- **Phase Separation:** After the equilibration period, cease shaking and allow the flasks to stand undisturbed at the same constant temperature for several hours to allow the excess solid to settle.
- **Sampling:** Carefully withdraw an aliquot of the clear supernatant from each flask, being cautious not to disturb the settled solid.
- **Filtration:** Immediately filter the collected supernatant using a syringe filter to remove any remaining undissolved microparticles. This step is crucial for accurate measurement.
- **Quantification:** Analyze the concentration of **potassium lactobionate** in the clear filtrate using a pre-validated analytical method.
- **Data Analysis:** The average concentration from the replicate flasks is taken as the equilibrium solubility of **potassium lactobionate** at the specified temperature. The result should be reported in appropriate units, such as mg/mL or g/100 mL.

## Determination of Specific Optical Rotation

**Objective:** To measure the specific optical rotation of a **potassium lactobionate** solution using a polarimeter.

**Materials:**

- **Potassium lactobionate**
- A high-precision analytical balance
- A volumetric flask
- A polarimeter
- A polarimeter cell (sample tube) with a known path length (e.g., 1 decimeter)
- High-purity solvent (e.g., water)

## Procedure:

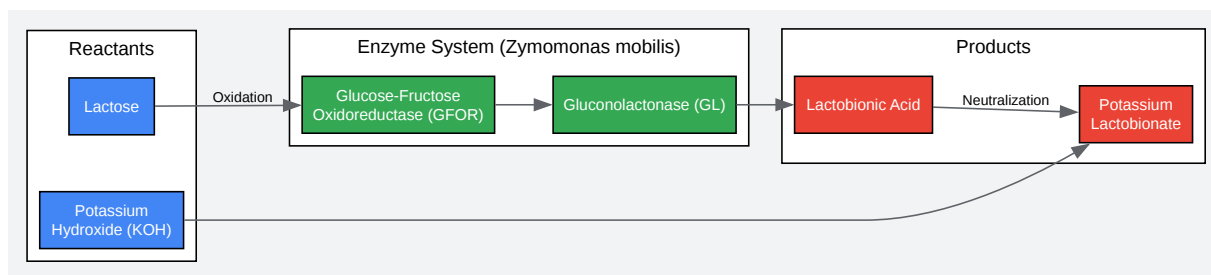
- Solution Preparation:
  - Accurately weigh a precise mass of **potassium lactobionate**.
  - Dissolve the weighed sample in a volumetric flask with the chosen solvent to create a solution of a known concentration (c), typically expressed in g/mL.[8]
- Instrument Calibration:
  - Power on the polarimeter and allow the light source (commonly a sodium D-line at 589 nm) to warm up and stabilize.
  - Fill the polarimeter cell with the pure solvent and place it in the instrument's sample chamber.
  - Calibrate the instrument to a zero reading by adjusting the analyzer until the visual field reaches its minimum intensity.[9]
- Sample Measurement:
  - Rinse the polarimeter cell with a small amount of the prepared **potassium lactobionate** solution.
  - Fill the cell with the solution, ensuring no air bubbles are present in the light path.[9]
  - Place the filled cell back into the polarimeter.
  - Rotate the analyzer to determine the new angle of minimum light intensity.
  - Record this observed angle of rotation ( $\alpha$ ) in degrees.[9]
- Calculation of Specific Rotation:
  - The specific rotation,  $[\alpha]$ , is calculated using Biot's law:  $[\alpha] = \alpha / (l \times c)$  where:
    - $\alpha$  is the observed rotation in degrees.

- $l$  is the path length of the polarimeter cell in decimeters (dm).
- $c$  is the concentration of the solution in g/mL.[8]
- The specific rotation should be reported along with the temperature ( $T$ ) and the wavelength ( $\lambda$ ) of the light source used, for example, as  $[\alpha]^{20}_D$ .

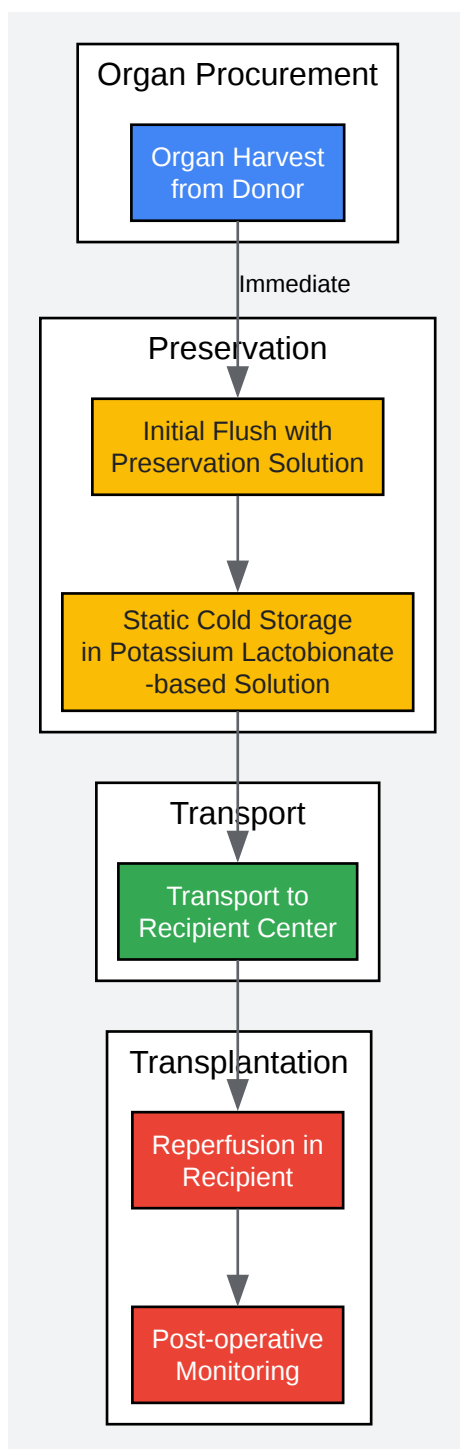
## Visualizations

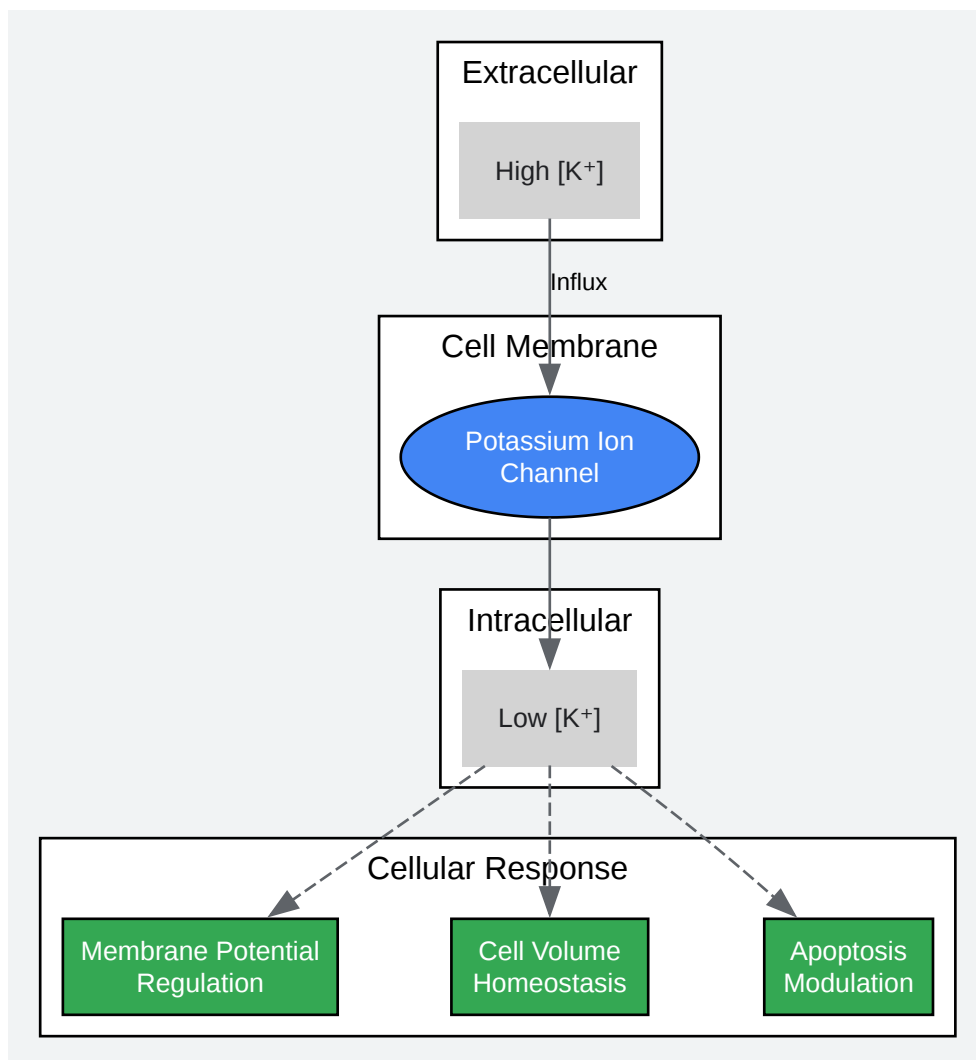
The following diagrams, created using the DOT language, illustrate key processes and workflows relevant to the research applications of **potassium lactobionate**.

## Enzymatic Synthesis of Potassium Lactobionate









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